

Molecular Structure & Synthesis Guide: Bis(2-bromophenyl)phenylamine

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Compound of Interest

Compound Name: 2-bromo-N-(2-bromophenyl)-N-phenylaniline

Cat. No.: B12897437

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Executive Summary

Bis(2-bromophenyl)phenylamine (CAS: 110155-13-0) is a specialized sterically hindered triphenylamine derivative. Unlike its para-substituted counterparts, this molecule features bromine atoms at the ortho positions of two phenyl rings, creating significant torsional strain and enforcing a non-planar, propeller-like geometry. It serves as a critical intermediate in the synthesis of fused heteroaromatic systems, particularly N-phenylcarbazole derivatives and boron-nitrogen (B,N) doped polycyclic aromatic hydrocarbons (PAHs) used in organic light-emitting diodes (OLEDs) and organic field-effect transistors (OFETs).

Property	Data
IUPAC Name	2-Bromo-N-(2-bromophenyl)-N-phenylaniline
CAS Number	110155-13-0
Molecular Formula	C ₁₈ H ₁₃ Br ₂ N
Molecular Weight	403.11 g/mol
Geometry	Distorted Propeller (symmetry approximation)
Key Reactivity	Intramolecular C-C coupling (Carbazole formation), Lithiation/Borylation

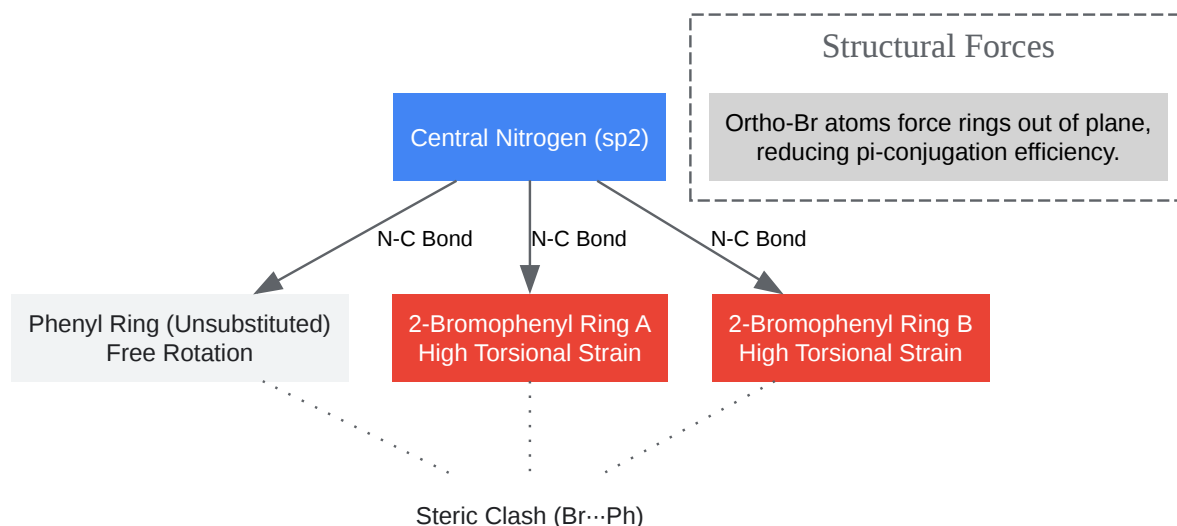
Molecular Architecture & Steric Dynamics

The structural integrity of bis(2-bromophenyl)phenylamine is defined by the steric repulsion between the lone pair on the central nitrogen and the bulky ortho-bromine atoms.

Conformational Analysis

In a standard triphenylamine, the three phenyl rings twist to minimize H-H repulsion, typically forming angles of ~40-50° relative to the C-N-C plane. In bis(2-bromophenyl)phenylamine, the ortho-bromine atoms (Van der Waals radius ~1.85 Å) drastically increase this steric demand.

- The "Propeller" Twist: The two brominated rings are forced into a steeper dihedral angle to avoid clash with the third phenyl ring and the nitrogen lone pair.
- Nitrogen Hybridization: The nitrogen atom remains hybridized, but the conjugation of the lone pair into the pi-system is modulated by the twist, often resulting in blue-shifted UV-Vis absorption compared to planar analogs.
- Chirality: Due to the restricted rotation (atropisomerism), the molecule can exist in chiral conformations in the solid state, though it typically racemizes rapidly in solution at room temperature.



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Figure 1: Structural forces driving the non-planar geometry of bis(2-bromophenyl)phenylamine.

[1][2][3][4][5][6][7]

Synthesis Protocol

The synthesis of bis(2-bromophenyl)phenylamine requires a stepwise approach to avoid over-bromination or uncontrolled oligomerization. The most robust method involves a Copper-Catalyzed Ullmann Coupling or a Palladium-Catalyzed Buchwald-Hartwig Amination.

Retrosynthetic Strategy

The target molecule is best assembled by coupling bis(2-bromophenyl)amine (secondary amine) with iodobenzene.

- Precursor 1: Bis(2-bromophenyl)amine (CAS: 67242-17-5)[6]
- Precursor 2: Iodobenzene
- Catalyst: CuI (Ullmann) or Pd(dba)₂/Phosphine (Buchwald-Hartwig)

Experimental Protocol (Ullmann Coupling)

Note: This protocol is adapted from high-yield procedures for sterically hindered arylamines.

Materials:

- Bis(2-bromophenyl)amine (1.0 eq)
- Iodobenzene (2.0 eq, excess drives reaction)
- Copper(I) Iodide (CuI) (10 mol%)
- 1,10-Phenanthroline (Ligand, 20 mol%)
- Potassium Hydroxide (KOH) or Cesium Carbonate (Cs₂CO₃) (2.0 eq)
- Solvent: Toluene or Xylene (Anhydrous)

Step-by-Step Methodology:

- Inert Atmosphere Setup: Flame-dry a Schlenk flask or pressure tube and purge with Argon for 15 minutes. This is critical to prevent oxidation of the catalyst.
- Reagent Loading: Charge the flask with bis(2-bromophenyl)amine (e.g., 5.0 mmol), CuI (0.5 mmol), 1,10-phenanthroline (1.0 mmol), and Cs₂CO₃ (10.0 mmol).
- Solvent Addition: Add anhydrous xylene (20 mL) and iodobenzene (10.0 mmol) via syringe under Argon counter-flow.
- Reaction: Seal the vessel and heat to 140°C for 24–48 hours. The high temperature is necessary to overcome the steric hindrance of the ortho-bromines.
- Work-up: Cool to room temperature. Filter the mixture through a pad of Celite to remove inorganic salts. Wash the pad with ethyl acetate.
- Purification: Concentrate the filtrate under reduced pressure. Purify the crude residue via silica gel column chromatography using Hexanes/Ethyl Acetate (95:5 v/v).
- Validation: The product should appear as a white to pale yellow solid.

Yield Expectation: 70–85%



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Figure 2: Ullmann coupling workflow for the synthesis of bis(2-bromophenyl)phenylamine.

Reactivity & Applications in Materials Science

The primary utility of bis(2-bromophenyl)phenylamine lies in its ability to undergo double intramolecular cyclization or lithiation-borylation sequences.

Synthesis of N-Phenylcarbazole Derivatives

Under Palladium catalysis ($\text{Pd}(\text{OAc})_2 / \text{PCy}_3$), the molecule can undergo intramolecular C-H activation.

- Pathway: The Pd inserts into the C-Br bond, followed by C-H activation on the adjacent phenyl ring and reductive elimination.
- Product: N-phenylcarbazole (if one cyclization occurs) or fused ladder-type structures if further functionalized.

Boron-Nitrogen (B,N) Heterocycles

This molecule is a specific precursor for planarized B,N-dibenzoazaborines.

- Lithiation: Treatment with t-BuLi performs a double lithium-halogen exchange at the ortho positions.
- Borylation: Reaction with a boron electrophile (e.g., PhBCl_2) closes the rings.
- Result: A rigid, planar polycyclic aromatic system where Boron and Nitrogen replace Carbon atoms, creating isoelectronic structures to graphite fragments with tunable optoelectronic gaps.

Application Domain	Mechanism	End Product
OLED Hole Transport	C-N Coupling / Cyclization	N-Phenylcarbazole derivatives
Organic Electronics	Lithiation + Borylation	B,N-Dibenzoazaborines (PAH analogs)
Phosphorescent Hosts	Steric Bulking	High Triplet Energy () Hosts

Characterization Data

Researchers should verify the synthesized compound using the following spectroscopic signatures:

- ^1H NMR (CDCl_3 , 400 MHz):
 - Look for a complex multiplet in the aromatic region (6.9 – 7.7 ppm).
 - The protons ortho to the bromine will be deshielded (shifted downfield) due to the halogen effect.
 - Integration must correspond to 13 protons.
- ^{13}C NMR:
 - Distinct signals for C-Br carbons (typically ~120-125 ppm) and C-N carbons (145-150 ppm).
- Mass Spectrometry (HRMS):
 - Molecular ion peak
(based on).
 - Isotope pattern is critical: A 1:2:1 triplet ratio for

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confirms the presence of two bromine atoms.

References

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